

A Technical Guide to the Physicochemical Properties of Hexatriacontane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hexatriacontane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting and boiling points of **hexatriacontane** (n-C₃₆H₇₄), a long-chain saturated hydrocarbon. The document details established physicochemical data, outlines rigorous experimental protocols for their determination, and presents visual workflows to ensure accurate and reproducible measurements. This information is critical for professionals in research, chemical sciences, and pharmaceutical development where the thermal properties of long-chain alkanes are of significant interest.

Physicochemical Data of Hexatriacontane

Hexatriacontane is a white, waxy solid at standard conditions. Its thermal properties are crucial for its application and handling in various scientific and industrial settings. The following tables summarize the reported melting and boiling points from various sources.

Table 1: Melting Point of **Hexatriacontane**

Melting Point (°C)	Melting Point (K)	Source Notes
75.081	348.231	Experimental Property
71.0 - 77.0	344.15 - 350.15	Range for clear melt
74 - 76	347.15 - 349.15	Lit. value
76.5	349.65	-
76	349.15	-
69	342.15	-

Table 2: Boiling Point of **Hexatriacontane**

Boiling Point (°C)	Boiling Point (K)	Pressure	Source Notes
298.4	571.55	3 mmHg	Experimental Property
265	538.15	1 mmHg (lit.)	-
497.10	770.25	760 mmHg (est.)	Estimated value
467	740.15	Not Specified	-

Experimental Protocols

Accurate determination of the melting and boiling points of high molecular weight alkanes like **hexatriacontane** requires precise experimental techniques. The following are detailed methodologies for these key experiments.

Determination of Melting Point (Capillary Method)

The capillary method is a common and reliable technique for determining the melting point of a solid organic compound.

Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp or similar)

- Capillary tubes (sealed at one end)
- **Hexatriacontane** sample (finely powdered)
- Mortar and pestle
- Spatula
- Thermometer (calibrated)

Procedure:

- Sample Preparation: Ensure the **hexatriacontane** sample is pure and dry. If the sample is not a fine powder, gently grind it using a mortar and pestle.
- Loading the Capillary Tube: Press the open end of a capillary tube into the powdered **hexatriacontane** sample until a small amount of the solid is packed into the tube to a height of 2-3 mm.^{[1][2]}
- Packing the Sample: To ensure the sample is tightly packed at the bottom of the tube, drop the capillary tube (sealed end down) through a long, narrow tube (e.g., a glass tube) onto a hard surface. The impact will help to compact the sample.
- Apparatus Setup: Place the loaded capillary tube into the heating block of the melting point apparatus.
- Heating:
 - If the approximate melting point is known, heat the block rapidly to about 15-20°C below the expected melting point.^[3]
 - Then, reduce the heating rate to 1-2°C per minute to allow for thermal equilibrium as the melting point is approached.^{[2][3]}
 - If the melting point is unknown, a preliminary, rapid determination can be performed to find an approximate range. A second, more careful measurement should then be conducted with a fresh sample.

- Observation and Data Recording:
 - Observe the sample through the magnifying lens of the apparatus.
 - Record the temperature at which the first drop of liquid appears. This is the beginning of the melting range.
 - Record the temperature at which the last crystal of the solid melts and the entire sample becomes a transparent liquid. This is the end of the melting range.
 - For a pure compound, the melting range should be narrow, typically 0.5-2°C.

Determination of Boiling Point at Reduced Pressure

Due to the high boiling point of **hexatriacontane** at atmospheric pressure, which can lead to decomposition, the boiling point is typically determined under reduced pressure (vacuum).

Apparatus and Materials:

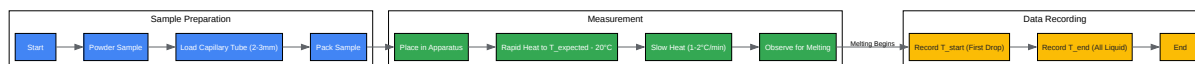
- Distillation flask (e.g., round-bottom flask)
- Condenser
- Receiving flask
- Thermometer (calibrated)
- Vacuum source (e.g., vacuum pump)
- Manometer (to measure pressure)
- Heating mantle
- Boiling chips or a magnetic stirrer
- **Hexatriacontane** sample

Procedure:

- Apparatus Setup:
 - Assemble a vacuum distillation apparatus. Place a small amount of **hexatriacontane** and a few boiling chips or a stir bar into the distillation flask.
 - Position the thermometer so that the top of the bulb is level with the bottom of the side arm leading to the condenser. This ensures the thermometer measures the temperature of the vapor in equilibrium with the liquid.
- Evacuation: Connect the apparatus to the vacuum source and carefully reduce the pressure to the desired level, as measured by the manometer.
- Heating:
 - Begin gently heating the distillation flask using the heating mantle.
 - Adjust the heating rate to achieve a slow and steady distillation, with condensate forming on the thermometer bulb and dripping into the condenser at a rate of one to two drops per second.
- Observation and Data Recording:
 - Allow the temperature to stabilize while the liquid is boiling and refluxing.
 - Record the stable temperature reading from the thermometer. This is the boiling point at the recorded pressure.
 - Record the pressure from the manometer.
- Conclusion of the Experiment:
 - Once the measurement is complete, remove the heat source and allow the apparatus to cool completely before slowly reintroducing air to the system to equalize the pressure.

Visualized Experimental Workflows

The following diagrams, generated using the DOT language, illustrate the logical flow of the experimental protocols described above.



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Caption: Workflow for Melting Point Determination.



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Caption: Workflow for Boiling Point Determination at Reduced Pressure.

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References

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- To cite this document: BenchChem. [A Technical Guide to the Physicochemical Properties of Hexatriacontane]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b166362#melting-point-and-boiling-point-of-hexatriacontane\]](https://www.benchchem.com/product/b166362#melting-point-and-boiling-point-of-hexatriacontane)

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